

7-Hydroxy-PIPAT Maleate: Safe Handling & Disposal Protocol

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Compound of Interest

Compound Name: 7-hydroxy-PIPAT maleate

CAS No.: 200722-46-9

Cat. No.: B1662934

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Part 1: Executive Safety Summary & Core Directive Critical Identity Distinction

STOP AND VERIFY: Before proceeding, confirm the chemical identity.

- Target Compound: **7-Hydroxy-PIPAT maleate** (7-OH-PIPAT). This is a highly selective Dopamine D3 receptor antagonist/partial agonist used in neuropsychiatric and addiction research (e.g., heroin self-administration studies).
- Do NOT Confuse With: 7-Hydroxymitragynine (an opioid alkaloid from Kratom).^{[1][2][3][4][5][6]} While both share the "7-hydroxy" prefix and CNS activity, their regulatory profiles and receptor targets differ.^{[1][3]}

The "Why" Behind the Protocol

As a maleate salt, 7-hydroxy-PIPAT exhibits enhanced water solubility compared to its free base. This physical property presents a specific environmental risk: rapid aquatic bioavailability. If flushed or improperly landfilled, the compound can leach into groundwater, potentially affecting aquatic life via dopaminergic disruption.

Therefore, the Core Directive is: Zero-Drain Disposal. All traces must be sequestered for high-temperature thermal destruction (incineration).

Part 2: Hazard Profiling & Pre-Disposal Logistics

Treat **7-hydroxy-PIPAT maleate** as a High Potency Active Pharmaceutical Ingredient (HPAPI). Although a specific OSHA/EPA waste code (P-list/U-list) may not be assigned to this specific research chemical, you must apply the "Precautionary Principle."

Chemical Risk Assessment (GHS Standards)

Based on structural analogs (phenylpiperazines) and D3 ligands.

Hazard Category	H-Code	Risk Description	Operational Implication
Acute Toxicity	H301	Toxic if swallowed.[2]	Double-gloving (Nitrile) is mandatory.
Irritant	H315/H319	Causes skin/eye irritation.[7]	Use full-face shield if handling >100mg powder.
Target Organ	H335	May cause respiratory irritation.[2][7]	All weighing must occur in a fume hood or BSC.
Aquatic Toxicity	H411	Toxic to aquatic life (long lasting).	ABSOLUTE BAN on sink disposal.

The "Maleate" Factor

The maleic acid salt form renders the compound acidic in solution.

- **Incompatibility:** Do not mix liquid waste containing this compound with strong bases (e.g., Sodium Hydroxide waste) or bleach (Sodium Hypochlorite). This can generate heat or unexpected reaction byproducts.
- **Segregation:** Keep separate from oxidative waste streams.

Part 3: Step-by-Step Disposal Workflows

Scenario A: Solid Waste (Powder/Crystals)

Applicable to: Expired API, spilled powder, or contaminated weighing boats.

- Primary Containment: Transfer the solid substance into a clear, sealable polyethylene bag (Zip-lock style).
- Solvent Wetting (Dust Control): Add 1-2 mL of water or methanol to the bag to wet the powder. Why? This prevents the generation of toxic dust puffs when the bag is later compressed or handled.
- Secondary Containment: Place the first bag inside a second, thicker High-Density Polyethylene (HDPE) bag or a wide-mouth plastic jar.
- Labeling: Affix a hazardous waste label.
 - Text: "Hazardous Waste - Toxic Solid, Organic, N.O.S. (Contains **7-Hydroxy-PIPAT Maleate**)."
- Destination: Transfer to the Lab Pack Drum designated for incineration.

Scenario B: Liquid Waste (Stock Solutions/Reaction Mixtures)

Applicable to: HPLC waste, dissolved stock solutions in DMSO/Water/Methanol.

- Segregation: Ensure the waste container is compatible (Amber Glass or HDPE).
- pH Check: If the solution is highly acidic due to the maleate salt ($\text{pH} < 3$), neutralize slightly to pH 5-8 using a bicarbonate solution only if required by your facility's specific waste contractor. Otherwise, leave as is to avoid unnecessary handling.
- Transfer: Pour into the "Organic Solvent Waste - Halogen Free" carboy (unless dissolved in DCM/Chloroform).
 - Note: Even if the solvent is water, do not pour it into the "Aqueous" stream if that stream is destined for sewer treatment. It must go to the Organic/Incineration stream.

- Rinsing: Triple-rinse the original vessel with Methanol. Add the rinsate to the waste container, not the sink.

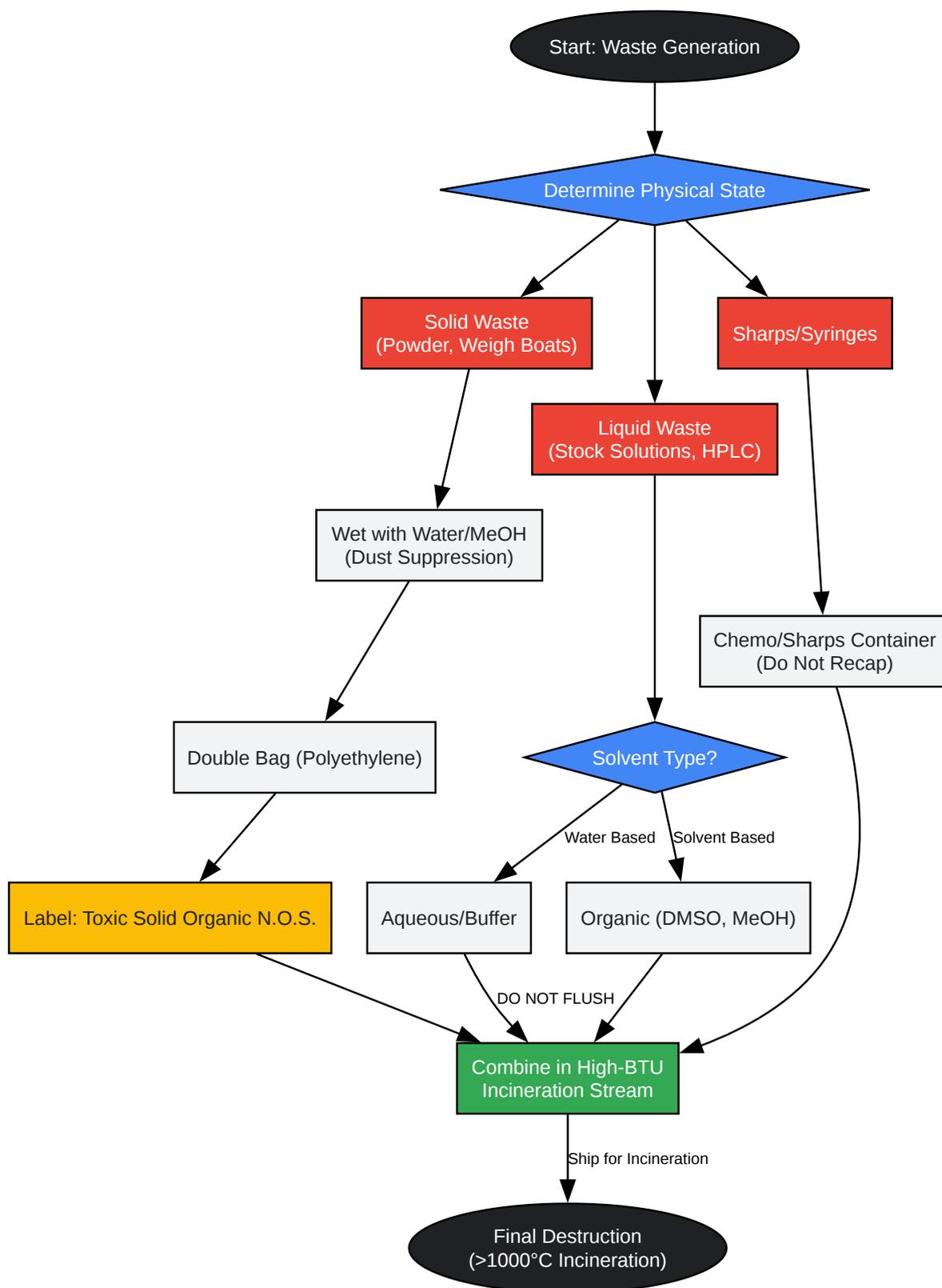
Scenario C: Trace Contaminated Sharps

Applicable to: Syringes used for animal injections.

- Immediate Lock: Do not recap needles.
- Disposal: Place directly into a Red Biohazard/Sharps Bin destined for medical waste incineration.
 - Critical: Ensure the bin is rated for "Chemo/Cytotoxic" waste (often Yellow or White with specific markings) if your facility distinguishes between infectious sharps and chemical sharps.

Part 4: Decision Logic & Visualization

The following diagram outlines the decision-making process for disposing of **7-hydroxy-PIPAT maleate**.



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Figure 1: Operational decision tree for the segregation and disposal of **7-hydroxy-PIPAT maleate** waste streams.

Part 5: Emergency Response (Spill Protocol)

In the event of a powder spill outside the fume hood:

- Evacuate: Clear the immediate area of personnel.
- PPE Up: Don a Tyvek suit, double nitrile gloves, and an N95 (or P100) respirator.
- Isolate: Cover the spill with a damp paper towel (soaked in water) to prevent dust aerosolization.
- Clean: Wipe up the material. Clean the surface with a detergent solution, followed by a Methanol wipe.
- Dispose: All cleanup materials (towels, gloves) must be treated as Solid Hazardous Waste (see Scenario A).

Part 6: References

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